

# extraction Platyphylline from plant material

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## Compound Focus: Platyphylline

CAS No.: 480-78-4

Cat. No.: S624033

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## Introduction to Platyphylline

**Platyphylline** is a pyrrolizidine alkaloid found in certain plants like *Senecio scandens* [1] and ragweed (genus *Ambrosia*) [2]. It exists as a free base (CAS 480-78-4) and is often used medicinally as **platyphylline hydrotartrate** [3]. The compound is of interest to natural product chemists and pharmacologists, though its pyrrolizidine structure warrants caution due to potential hepatotoxicity [4].

## Chemical and Physical Properties

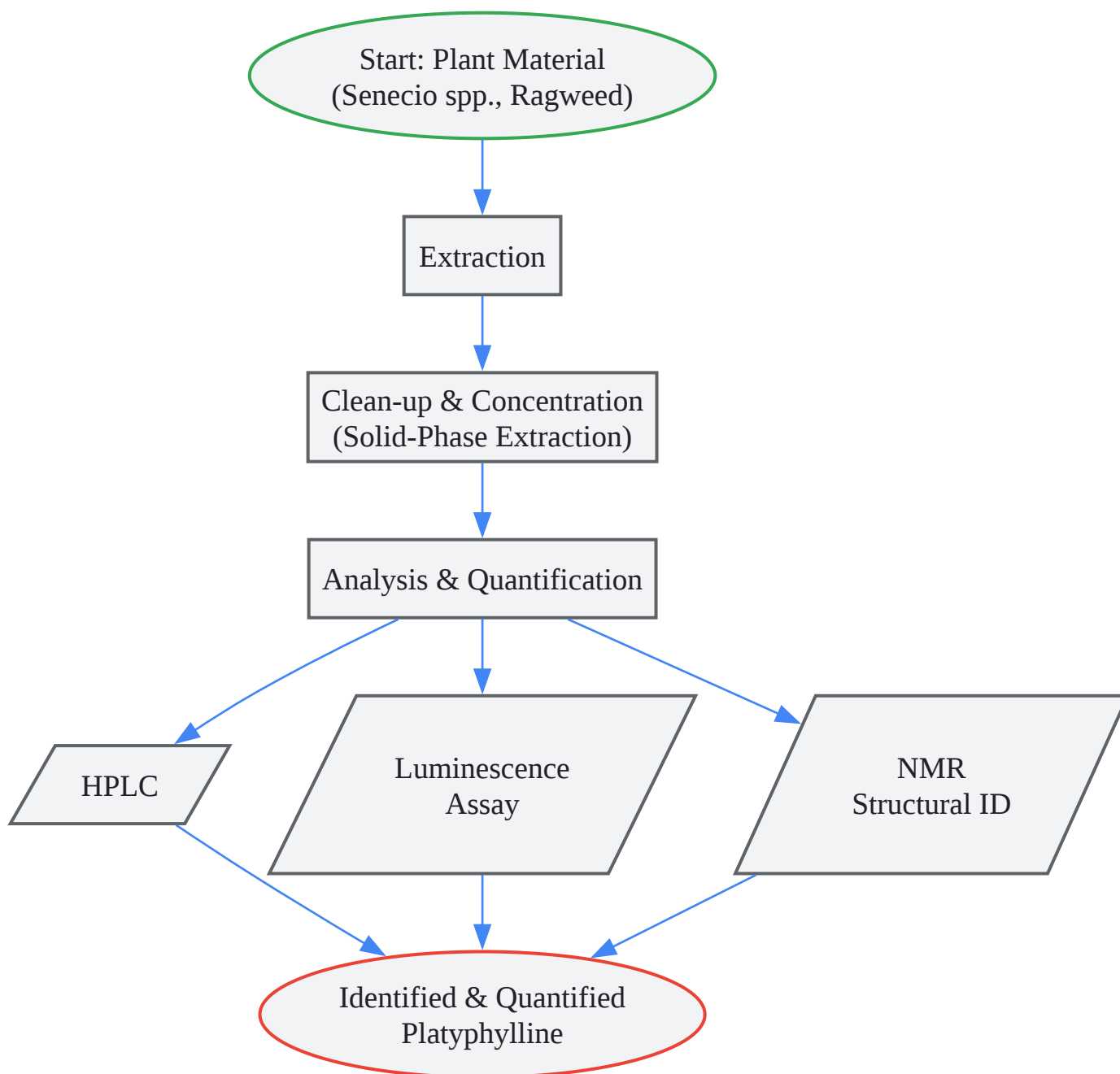
For researchers to identify, handle, and formulate solutions with **platyphylline**, its key properties are summarized in the table below.

Property	Value / Description
CAS Number	480-78-4 [1] [5] [4]
Molecular Formula	C <sub>18</sub> H <sub>27</sub> NO <sub>5</sub> [1] [4] [6]
Molecular Weight	337.41 g/mol [1] [5] [6]
Appearance	Crystalline solid [1]

Property	Value / Description
Melting Point	129 °C [6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [1].
Storage	Desiccate at -20°C [1]

## Experimental Protocol for Extraction and Analysis

While a full, optimized isolation protocol is not available, the following workflow synthesizes information from the search results on extraction and subsequent analysis.



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## Extraction from Plant Material

The core principle is to use solvents to dissolve alkaloids from dried, ground plant material.

- **Suggested Technique:** While not specified for **platyphylline**, modern **green extraction techniques** like **Ultrasound-Assisted Extraction (UAE)** or **Microwave-Assisted Extraction (MAE)** are gaining

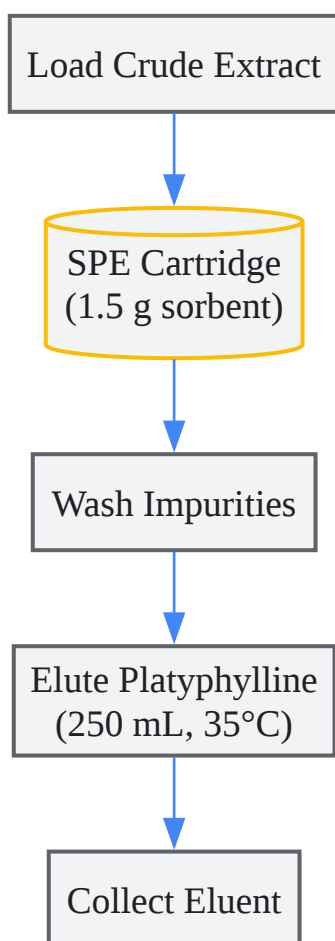
prominence in phytochemical research for their efficiency and reduced solvent use [7]. These methods can be optimized for time, temperature, and solvent composition.

- **Potential Solvents:** Based on **platyphylline**'s solubility, ethanol-water mixtures or chloroform could be effective for initial extraction [1].

## Clean-up and Concentration: Solid-Phase Extraction (SPE)

An optimized SPE protocol exists specifically for purifying **platyphylline** from ragweed extract [2]. This step is crucial for removing pigments and other non-alkaloid contaminants.

- **Objective:** To adsorb **platyphylline** onto a solid sorbent, wash away impurities, and then elute a purified concentrate.
- **Optimized Parameters:** The critical parameters, optimized via experimental design, are [2]:
  - **Sorbent Mass:** 1.5 g
  - **Eluent Volume:** 250 mL
  - **Temperature:** 35°C
- **Process Logic:**



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## Analysis and Quantification

After purification, **platyphylline** can be identified and measured using several methods.

- **HPLC for Purity and Quantification:** A specific HPLC method exists for determining **platyphylline** hydrotartrate and related impurities in a 0.2% injection solution [3]. This is the standard for precise quantification.
- **Luminescence Method for Quantification:** A published method uses the quenching effect of **platyphylline** hydrotartrate on the luminescence of a Yttrium (III)-Rutin complex [3].
  - **Principle:** Tartrate ions from the salt quench the luminescence of the Y-Rutin-Bovine Serum Albumin complex at pH 6.0-7.0.
  - **Relationship:** The quenching follows the Stern-Volmer equation with a constant of 1,230 L/mol [3].
  - **Application:** This method is suitable for determining **platyphylline** hydrotartrate in dosage forms.
- **Structural Confirmation by NMR:** For definitive structural identification, NMR spectroscopy is essential. The H and C NMR spectra of **platyphylline** have been fully assigned, and selective long-range DEPT techniques can be used for unambiguous structural elucidation of pyrrolizidine alkaloids [1].

## Safety and Toxicity Profile

Handling **platyphylline** requires care. Its acute toxicity data from rodent studies is as follows [4]:

Route of Exposure	Species	LD <sub>50</sub>
Oral	Rat	3100 mg/kg
Intraperitoneal	Rat	252 mg/kg

Route of Exposure	Species	LD <sub>50</sub>
Intravenous	Rat	60 mg/kg
Oral	Mouse	2573 mg/kg
Intraperitoneal	Mouse	577 mg/kg
Intravenous	Mouse	105 mg/kg

**Toxic Effects:** Observed effects include excitement, dyspnea (difficulty breathing), and acute pulmonary edema [4]. Repeated oral dosing in rats (5700 mg/kg over 19 days) led to impaired liver function [4].

## Research Applications and Future Directions

**Platyphylline** serves as a natural product of interest in life science research [5]. The broader field of natural product drug development is moving toward:

- **AI-Driven Optimization:** Using AI and real-world data to optimize trial design and accelerate discovery timelines [8].
- **Hybrid Trials:** Incorporating decentralized models and real-world evidence to enhance patient recruitment and data collection [8].
- **Biomarker Discovery:** Validating biomarkers to support the development of drugs for complex diseases, a approach that could be applied to natural products [8].

## Conclusion

This guide consolidates established methods for the extraction, purification, and analysis of **platyphylline**. The SPE protocol [2] and the luminescence quantification method [3] provide a strong, citable foundation for laboratory work. Researchers are encouraged to adapt the initial extraction step using modern techniques [7] and to always confirm compound structure using NMR [1] while adhering to strict safety protocols due to the compound's known toxicity [4].

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## References

1. | CAS:480-78-4 | Alkaloids | Manufacturer BioCrick Platyphylline [[biocrick.com](http://biocrick.com)]
2. Study and optimization of the solid-phase extraction of platyphylline ... [[link.springer.com](http://link.springer.com)]
3. Determination of platyphylline hydrotartrate by luminescence... [[pharmj.org.ua](http://pharmj.org.ua)]
4. | CAS#:480-78-4 | Chemsrvc Platyphylline [[chemsrc.com](http://chemsrc.com)]
5. | TargetMol Platyphylline [[targetmol.com](http://targetmol.com)]
6. CAS 480-78-4 Platyphylline - Alfa Chemistry [[alfa-chemistry.com](http://alfa-chemistry.com)]
7. [sciencedirect.com/science/article/pii/S2468227623000443](https://www.sciencedirect.com/science/article/pii/S2468227623000443) [[sciencedirect.com](http://sciencedirect.com)]
8. in Drug : 5 expert predictions cover synthetic data... development 2025 [[drugdiscoverytrends.com](http://drugdiscoverytrends.com)]

To cite this document: Smolecule. [extraction Platyphylline from plant material]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624033#extraction-platyphylline-from-plant-material>]

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